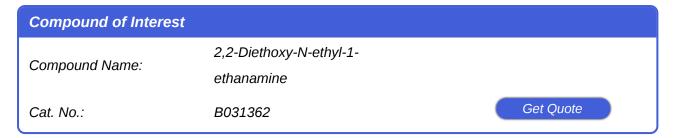


Technical Guide: Physicochemical Properties of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available physicochemical data for the compound (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE. Due to the limited publicly available experimental data for this specific molecule, this guide also furnishes standardized experimental protocols for the determination of its boiling point and density.

Compound Identification

Property	Value	
Chemical Name	(2,2-DIETHOXY-ETHYL)-ETHYL-AMINE	
Synonyms	2,2-Diethoxy-N-ethylethanamine[1][2]	
CAS Number	69148-92-1[1][2][3]	
Molecular Formula	C8H19NO2[4]	
Molecular Weight	161.24 g/mol [4]	
Structure	CCNCC(OCC)OCC[4]	

Physicochemical Data



A comprehensive literature search did not yield experimentally determined values for the boiling point and density of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE. Chemical suppliers list it as a liquid, but do not provide specific physical properties. It is soluble in organic solvents and is used in the preparation of 1-substituted-2-mercaptoimidazoles which have shown antithyroid activity[1][3].

The table below summarizes the available data.

Parameter	Value	Source
Boiling Point	Data not available	-
Density	Data not available	-
pKa (Predicted)	8.52 ± 0.28	[4]

Experimental Protocols

For researchers requiring precise data for (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE, the following are detailed standard protocols for the experimental determination of boiling point and density.

3.1. Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Thermometer or thermocouple
- Heating block or oil bath
- Magnetic stirrer and a small stir bar
- Clamps and stand



Procedure:

- Place approximately 0.5 mL of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE into the test tube along with a small magnetic stir bar.
- Position the test tube in the heating block or oil bath.
- Lower the thermometer or thermocouple into the test tube, ensuring the bulb or tip is positioned about 1 cm above the liquid surface to measure the vapor temperature.
- Begin stirring and gently heat the sample.
- Observe the liquid until it begins to boil and a ring of refluxing condensate is visible on the inner wall of the test tube.
- Adjust the heating so that the reflux ring is stable and its upper boundary is level with the thermometer bulb.
- The stable temperature reading on the thermometer is the boiling point of the liquid.
 Record the atmospheric pressure at the time of measurement.

3.2. Determination of Density (Oscillating U-tube Method)

Modern digital density meters provide high accuracy with small sample volumes.

Apparatus:

- Digital density meter (e.g., Anton Paar DMA series)[5]
- Syringe for sample injection
- Thermostatic control for the measurement cell

Procedure:

 Calibrate the density meter with dry air and deionized water at a known temperature (e.g., 20 °C).



- Set the desired measurement temperature for the instrument's cell.
- Using a syringe, inject a small volume (typically < 1 mL) of (2,2-DIETHOXY-ETHYL)-ETHYL-AMINE into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- Allow the sample to thermally equilibrate within the cell.
- The instrument will measure the oscillation period of the U-tube and automatically calculate the density of the sample.
- Record the density reading. It is advisable to perform multiple measurements and report the average value.

Logical and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate a conceptual synthesis pathway and a general workflow for the physicochemical characterization of a novel amine.

Caption: Conceptual reaction pathway for the synthesis of a tertiary amine.

Caption: General experimental workflow for physicochemical characterization.

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